

In-Depth Technical Guide to 11-Oxomogroside IV: Spectroscopic Data and Analysis

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Compound of Interest

Compound Name: 11-Oxomogroside IV

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **11-Oxomogroside IV**, a cucurbitane-type triterpenoid glycoside isolated from the fruit of *Siraitia grosvenorii* (monk fruit). This document is intended to serve as a core resource for researchers, scientists, and drug development professionals engaged in the study of natural products and their potential therapeutic applications.

Introduction to 11-Oxomogroside IV

11-Oxomogroside IV is a member of the mogroside family, which are the principal sweetening components of monk fruit. Beyond their intense sweetness, mogrosides have garnered significant scientific interest for their potential pharmacological activities. The structural elucidation of these complex natural products relies heavily on advanced spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Spectroscopic Data

The definitive structural characterization of **11-Oxomogroside IV** was reported by Niu et al. in a 2017 publication in the *Journal of Natural Products*. This study detailed the isolation and structural elucidation of several new cucurbitane glucosides, including **11-Oxomogroside IV**, from *Siraitia grosvenorii*. The structure was determined through extensive analysis of 1D and

2D NMR data, as well as High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).

While the full text of the primary publication is not publicly available, this guide compiles the available spectroscopic data from related compounds and general protocols to provide a comprehensive analytical overview.

Mass Spectrometry (MS) Data

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) is a critical tool for determining the elemental composition and exact mass of a compound. For **11-Oxomogroside IV**, the molecular formula is $C_{54}H_{90}O_{24}$, with a corresponding molecular weight of 1123.28 g/mol [\[1\]](#) The expected m/z value in HRESIMS would correspond to this molecular weight with various adducts (e.g., $[M+H]^+$, $[M+Na]^+$).

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. The following tables summarize the expected 1H and ^{13}C NMR chemical shifts for **11-Oxomogroside IV**, based on data from closely related mogrosides. The spectra are typically recorded in deuterated pyridine (pyridine- d_5) or a mixture of pyridine- d_5 and D_2O .

Table 1: 1H NMR Spectroscopic Data for a Related Mogroside Glycoside (in pyridine- d_5 / D_2O , 500 MHz)[\[2\]](#)

Position	1H Chemical Shift (δ , ppm)	Multiplicity (J in Hz)
GlcIV-1	4.84	d (7.7)
GlcIV-2	3.98	m
GlcIV-3	4.27	m
GlcIV-4	4.27	m
...

Note: This table represents data for a related mogroside and serves as a reference for the expected chemical shifts for the glycosidic portions of **11-Oxomogroside IV**.

Table 2: ^{13}C NMR Spectroscopic Data for a Related Mogroside Glycoside (in pyridine- d_5 /D $_2$ O, 125 MHz)[2]

Position	^{13}C Chemical Shift (δ , ppm)
GlcIV-1	106.7
GlcIV-2	74.8
GlcIV-3	76.5
GlcIV-4	81.4
...	...

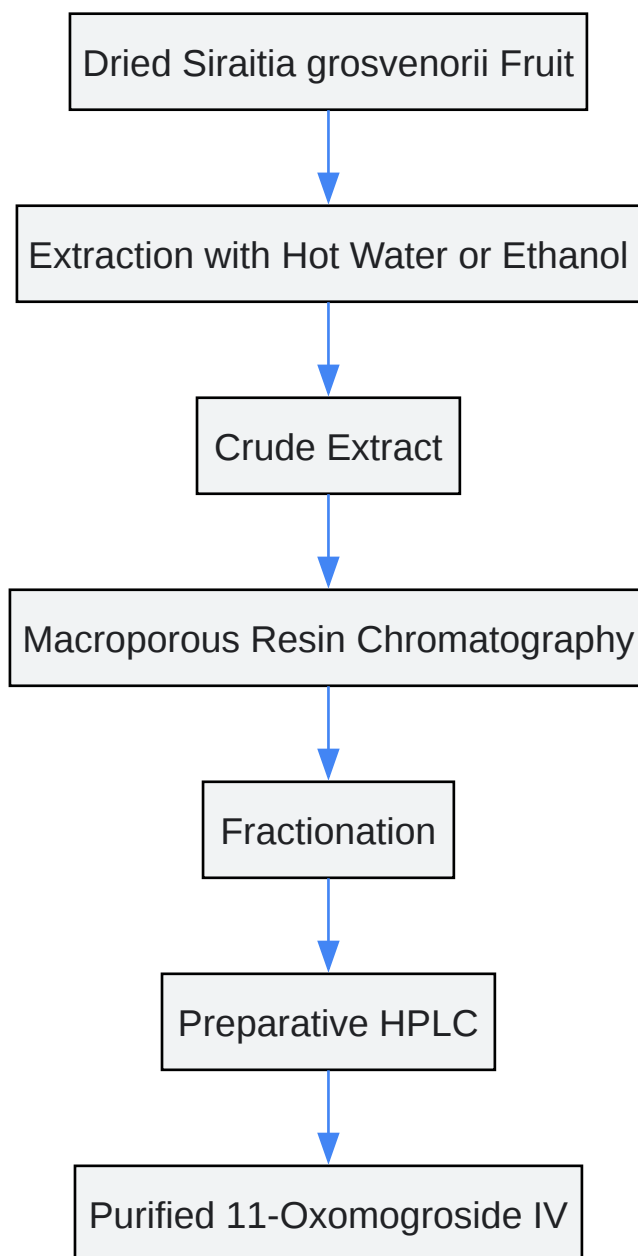
Note: This table represents data for a related mogroside and serves as a reference for the expected chemical shifts for the glycosidic portions of **11-Oxomogroside IV**.

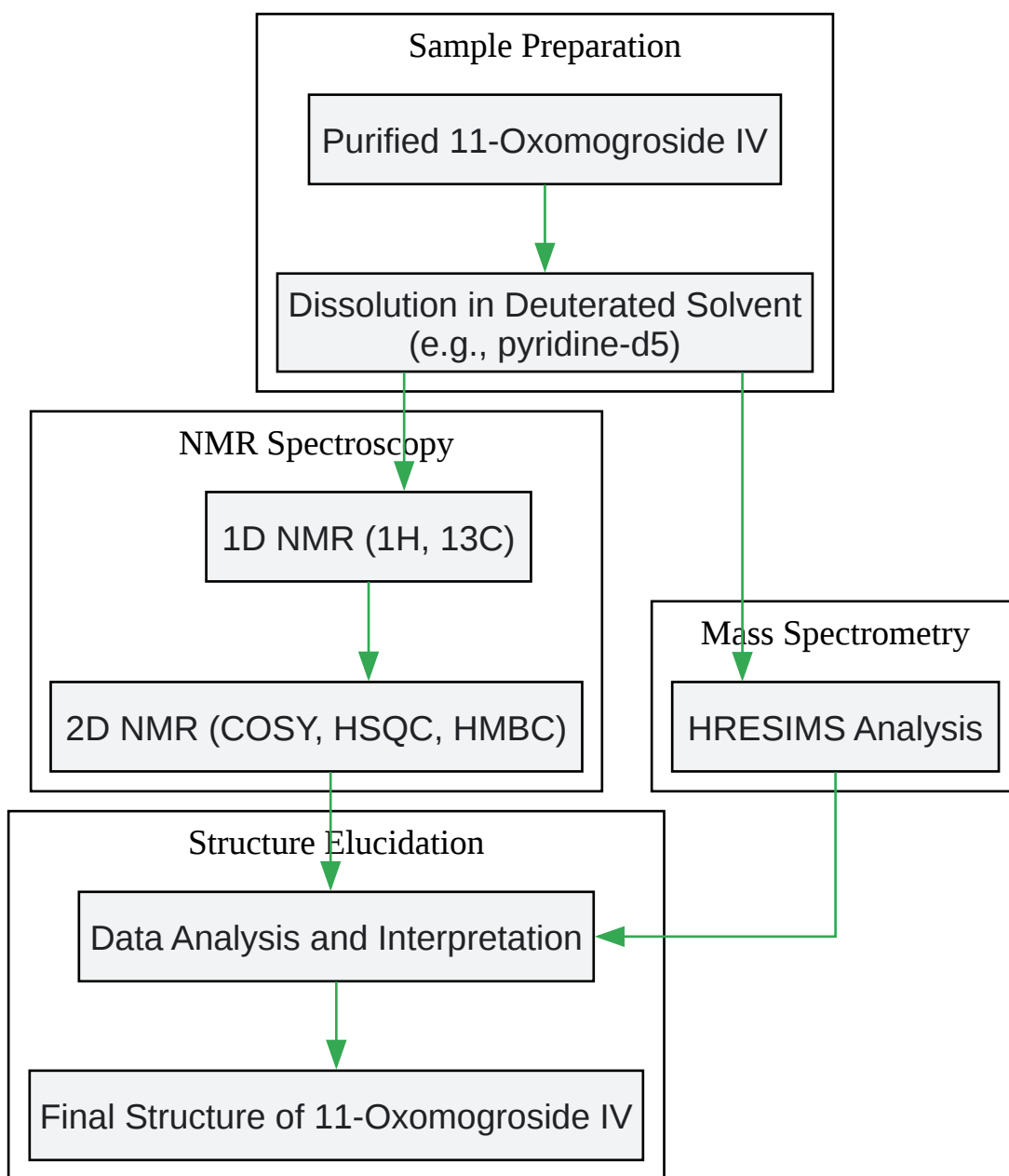
Experimental Protocols

The isolation and spectroscopic analysis of **11-Oxomogroside IV** involve a multi-step process, beginning with the extraction from the plant material and culminating in the acquisition of high-resolution spectral data.

Isolation and Purification of 11-Oxomogroside IV

A general workflow for the isolation of mogrosides from *Siraitia grosvenorii* is presented below. The specific conditions for isolating **11-Oxomogroside IV** would involve optimization of this general procedure.





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References

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